

A Technical Guide to the Hygroscopic Nature and Storage of Sodium Mandelate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium mandelate*

Cat. No.: *B087138*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hygroscopic properties of **sodium mandelate**, a critical consideration for its handling, storage, and formulation in research and pharmaceutical applications. Understanding the interaction of this active pharmaceutical ingredient (API) with atmospheric moisture is paramount to ensuring its stability, quality, and efficacy.

Physicochemical Properties of Sodium Mandelate

Sodium mandelate, the sodium salt of mandelic acid, is a white crystalline powder.^[1] It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.^[1]

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NaO ₃	[2]
Molecular Weight	174.13 g/mol	[2][3]
Appearance	White crystalline solid	[1]
Hygroscopic Nature	Hygroscopic	[1]

Understanding the Hygroscopicity of Sodium Mandelate

Hygroscopicity is the tendency of a solid material to absorb or adsorb moisture from the surrounding environment.^[4] This property is a critical attribute to consider during the entire lifecycle of a pharmaceutical product, from manufacturing to storage and patient use, as moisture uptake can lead to significant changes in physicochemical properties.^[1] For **sodium mandelate**, excessive moisture absorption can lead to issues such as caking, altered dissolution rates, and potential chemical degradation.

Critical Relative Humidity (CRH)

The Critical Relative Humidity (CRH) is the specific relative humidity at which a substance will begin to absorb a significant amount of moisture from the atmosphere.^[5] Below the CRH, the material remains relatively stable. While specific CRH data for **sodium mandelate** is not readily available in the public domain, for hygroscopic salts, this value is a key determinant of the required environmental controls for storage and handling.

Experimental Protocol for Hygroscopicity Assessment: Dynamic Vapor Sorption (DVS)

Dynamic Vapor Sorption (DVS) is a gravimetric technique used to measure the amount and rate of solvent (typically water) absorption by a sample.^[6] It is a crucial tool for characterizing the hygroscopicity of pharmaceutical powders like **sodium mandelate**.

Principle

A DVS instrument works by varying the water vapor concentration around a sample and accurately measuring the corresponding change in mass.^[6] This allows for the generation of a moisture sorption isotherm, which plots the equilibrium moisture content as a function of relative humidity (RH) at a constant temperature.^[6]

DVS Experimental Protocol for Sodium Mandelate

The following is a generalized protocol for the DVS analysis of **sodium mandelate** powder, based on standard practices for pharmaceutical solids.^{[7][8]}

Objective: To determine the moisture sorption and desorption profile of **sodium mandelate** and to classify its hygroscopicity.

Apparatus: Dynamic Vapor Sorption (DVS) Analyzer.

Sample Preparation:

- Accurately weigh approximately 10-20 mg of **sodium mandelate** powder into a clean, dry sample pan.
- Ensure the sample is evenly distributed in the pan to maximize surface area exposure.

Experimental Parameters:

- Temperature: 25 °C (isothermal)
- Carrier Gas: Nitrogen
- Flow Rate: 200 sccm
- RH Range: 0% to 90% RH (sorption), followed by 90% to 0% RH (desorption)
- RH Steps: 10% increments
- Equilibrium Criterion (dm/dt): A change in mass of less than 0.002% per minute over a 10-minute period.
- Maximum Step Time: 6 hours

Procedure:

- Drying: The sample is first dried in the DVS instrument at 25 °C and 0% RH until a stable mass is achieved. This initial mass is considered the dry mass of the sample.
- Sorption Phase: The relative humidity is increased in a stepwise manner (e.g., 0%, 10%, 20%,..., 90% RH). At each step, the sample mass is allowed to equilibrate.

- Desorption Phase: Following equilibration at the highest RH, the humidity is decreased in a stepwise manner back to 0% RH to evaluate the desorption profile.
- Data Analysis: The change in mass at each RH step is recorded and expressed as a percentage of the initial dry mass. The data is then used to generate a sorption-desorption isotherm graph.

Hygroscopicity Classification

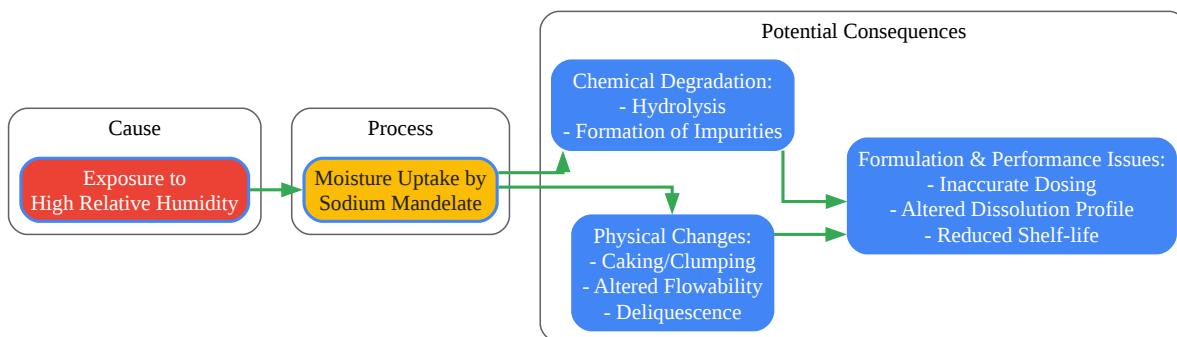
The European Pharmacopoeia provides a classification system for the hygroscopicity of substances based on the percentage of weight gain after storage at 25°C and 80% relative humidity for 24 hours.^[9]

Classification	Weight Gain (% w/w)
Non-hygroscopic	≤ 0.12
Slightly hygroscopic	> 0.2 and < 2
Hygroscopic	≥ 2 and < 15
Very hygroscopic	≥ 15

The data obtained from the DVS experiment at 80% RH can be used to classify **sodium mandelate** according to this system.

Effects of Moisture on Sodium Mandelate Stability

The absorption of water by **sodium mandelate** can lead to several undesirable physical and chemical changes.



[Click to download full resolution via product page](#)

Caption: Logical workflow of moisture-induced effects on **sodium mandelate**.

While specific degradation pathways for **sodium mandelate** in the presence of water are not extensively detailed in the literature, hydrolysis of the salt is a potential risk, which could impact the purity and stability of the API.

Recommended Storage and Handling Conditions

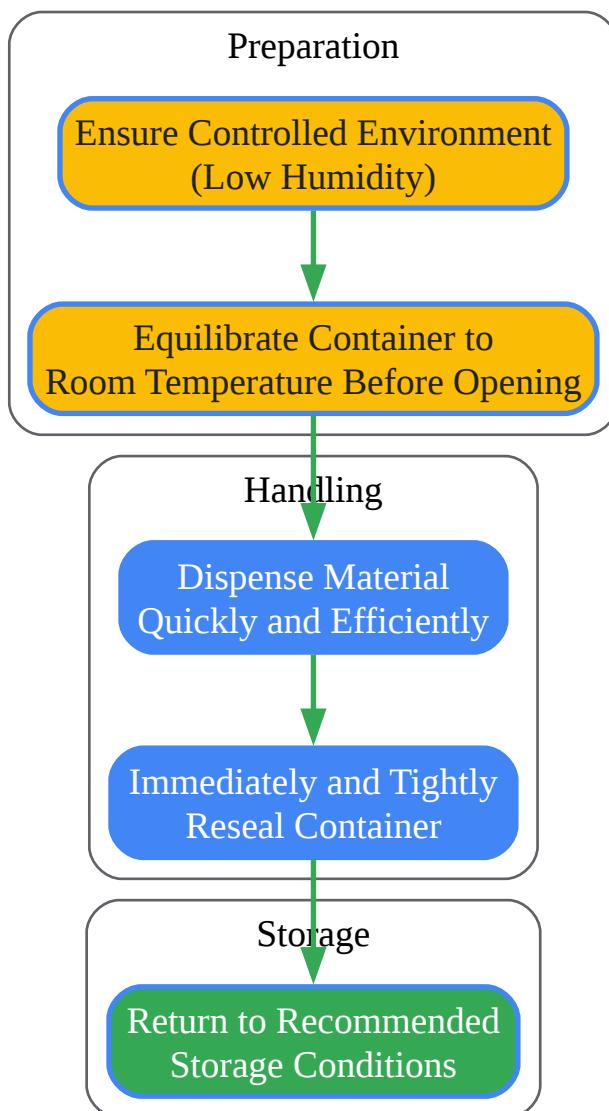
Proper storage and handling are critical to maintain the quality of hygroscopic materials like **sodium mandelate**.

Storage Conditions

Parameter	Recommendation	Rationale
Temperature	Short-term (days to weeks): 0-4 °C. Long-term (months to years): -20 °C. [3]	Low temperatures slow down potential degradation reactions.
Relative Humidity	Store in a dry environment with low relative humidity.	To minimize moisture absorption and prevent physical and chemical changes.
Container	Tightly sealed, airtight containers. The use of desiccants within the packaging is recommended. [10]	To create a physical barrier against atmospheric moisture.
Light	Protect from light. [3]	To prevent potential photodegradation.

Handling Workflow

The following workflow is recommended for handling **sodium mandelate** in a laboratory or manufacturing setting to minimize moisture exposure.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling hygroscopic **sodium mandelate**.

Key Handling Practices:

- Controlled Environment: Whenever possible, handle **sodium mandelate** in a glove box with controlled low humidity or in a room with a dehumidifier.
- Equilibration: Before opening, allow the container of **sodium mandelate** to equilibrate to the ambient temperature of the handling area to prevent condensation on the cold powder.

- Minimize Exposure: Minimize the time the container is open to the atmosphere.
- Appropriate Tools: Use dry, clean spatulas and weighing boats.
- Packaging: For long-term storage or shipping, use packaging with a high barrier to moisture vapor transmission.[\[1\]](#)

Conclusion

The hygroscopic nature of **sodium mandelate** is a critical factor that must be carefully managed to ensure its quality and stability. By understanding its moisture-absorbing properties through techniques like Dynamic Vapor Sorption and implementing stringent storage and handling protocols, researchers and pharmaceutical professionals can mitigate the risks associated with moisture-induced degradation and physical changes. Adherence to the recommendations outlined in this guide will support the successful use of **sodium mandelate** in drug development and other scientific applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Sodium mandelate | C8H7NaO3 | CID 23675514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medkoo.com [medkoo.com]
- 4. alfachemic.com [alfachemic.com]
- 5. Critical relative humidity - Wikipedia [en.wikipedia.org]
- 6. Dynamic vapor sorption - Wikipedia [en.wikipedia.org]
- 7. pharmaexcipients.com [pharmaexcipients.com]
- 8. tainstruments.com [tainstruments.com]
- 9. pharmagrowthhub.com [pharmagrowthhub.com]

- 10. How to Stabilize Tablets Containing Hygroscopic Ingredients – Pharma.Tips [pharma.tips]
- To cite this document: BenchChem. [A Technical Guide to the Hygroscopic Nature and Storage of Sodium Mandelate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b087138#hygroscopic-nature-and-storage-conditions-for-sodium-mandelate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com